

Technical Guide: Stability, Storage, and Handling of 2-Bromobenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromobenzyl alcohol

CAS No.: 18982-54-2

Cat. No.: B097588

[Get Quote](#)

Executive Summary

2-Bromobenzyl alcohol (CAS 18982-54-2) is a critical intermediate in the synthesis of phthalides, benzoboroxoles, and various active pharmaceutical ingredients (APIs). While structurally robust due to the ortho-bromo substituent, it possesses specific vulnerabilities—primarily oxidative degradation and photosensitivity—that can compromise yield and purity in downstream applications. This guide provides a scientifically grounded protocol for the storage, handling, and validation of **2-Bromobenzyl alcohol**, moving beyond generic safety data to address the mechanistic causes of degradation.

Chemical Profile & Intrinsic Stability

Molecular Architecture

The stability of **2-Bromobenzyl alcohol** is defined by the interplay between the benzylic hydroxyl group and the ortho-position bromine atom.

- **Steric Influence:** Unlike para-substituted isomers, the ortho-bromo group provides significant steric hindrance. This "ortho-effect" retards the rate of nucleophilic attack and oxidation at

the benzylic carbon compared to unsubstituted benzyl alcohol, offering a slight kinetic stability advantage [1].

- **Electronic Influence:** The bromine atom is electron-withdrawing (inductive effect, -I). While this theoretically increases the acidity of the benzylic protons, the steric bulk generally dominates, making the compound stable under ambient conditions if protected from radical initiators (light/oxygen).

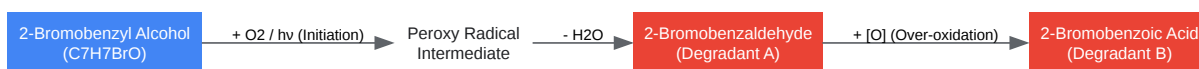
Physical Properties Table

Property	Value	Critical Note
CAS Number	18982-54-2	Unique identifier for inventory tracking.
Molecular Formula	C ₇ H ₇ BrO	MW: 187.03 g/mol .[1]
Physical State	Solid (Crystalline)	Typically white to beige needles/powder.[1]
Melting Point	78–80 °C	Sharp MP indicates high purity; broadening implies oxidation.
Boiling Point	~227 °C	Thermal degradation often precedes boiling at atm pressure.
Solubility	Methanol, DMSO, CH ₂ Cl ₂	Limited water solubility; avoid aqueous storage.

Degradation Mechanisms

The primary failure mode for **2-Bromobenzyl alcohol** is aerobic oxidation, catalyzed by light and heat. The benzylic carbon is susceptible to radical abstraction, leading to the formation of 2-bromobenzaldehyde and subsequently 2-bromobenzoic acid.

Degradation Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Step-wise oxidative degradation pathway. The formation of 2-Bromobenzaldehyde is the rate-limiting quality failure.

Storage Protocols: The "Self-Validating" System

To ensure integrity, storage must be treated as a system that actively prevents the initiation steps of the degradation pathway described above.

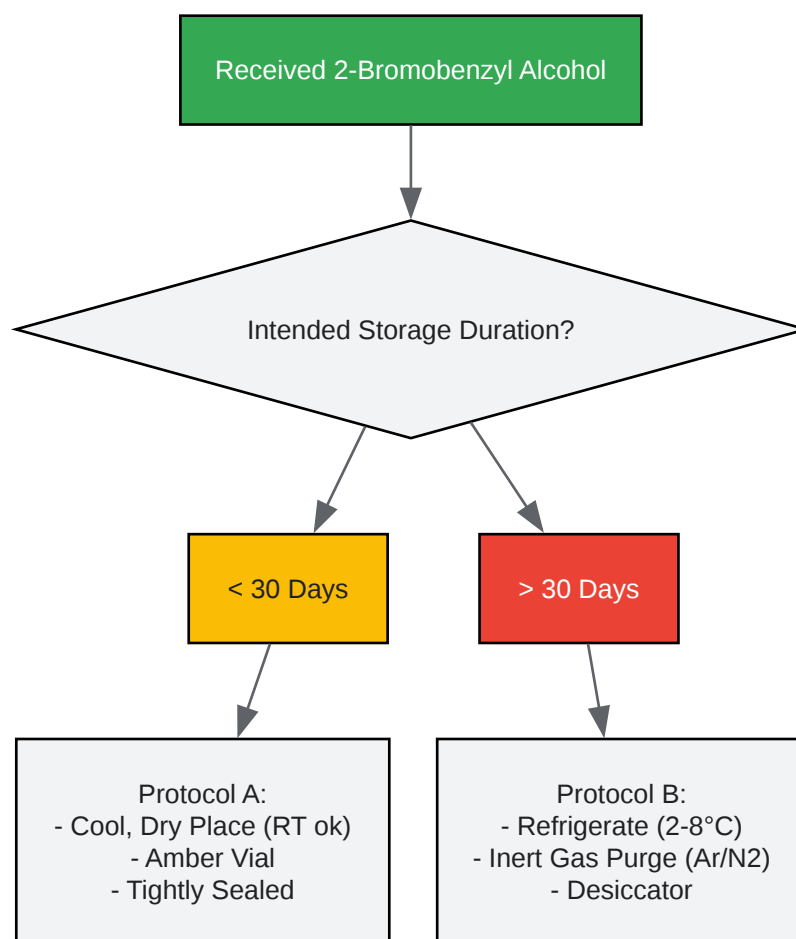
Environmental Control

- Temperature: Store at 2°C to 8°C (Refrigerated). While stable at room temperature for short periods, refrigeration significantly slows the kinetics of auto-oxidation [2].
- Atmosphere: Long-term storage (>30 days) requires an inert atmosphere. Overlay the container with Argon or Nitrogen after every use. Argon is preferred due to its higher density, which effectively blankets the solid surface.
- Light: The C-Br bond is photosensitive. Exposure to UV light can induce homolytic cleavage, generating bromine radicals that accelerate bulk degradation. Store in amber glass or foil-wrapped secondary containment.

Container Specifications

- Primary: Glass vials with Teflon (PTFE) lined caps. Avoid polyethylene (PE) liners for long-term storage as organic vapors can permeate over time.
- Secondary: Desiccator cabinet or sealed bag with silica gel. **2-Bromobenzyl alcohol** is slightly hygroscopic; moisture promotes hydrolysis and microbial growth.

Storage Decision Logic



[Click to download full resolution via product page](#)

Caption: Decision matrix for selecting the appropriate storage protocol based on usage timelines.

Quality Control & Analytical Validation

Trustworthiness in experimental data begins with verifying reagent purity. Do not assume commercial purity is maintained after the bottle is opened.

Visual Inspection

- Pass: White to off-white crystalline solid.
- Fail: Yellow or beige discoloration indicates oxidation (formation of conjugated aldehyde/acid species) or bromide release.

1H-NMR Validation Protocol

Nuclear Magnetic Resonance (NMR) is the most definitive method to detect early-stage oxidation.

- Solvent: CDCl_3 (Chloroform-d).
- Target Peak (Analyte): Look for the benzylic methylene protons ($-\text{CH}_2\text{OH}$) as a singlet/doublet around 4.72 ppm [3].
- Target Peak (Impurity): The critical impurity, 2-bromobenzaldehyde, presents a highly distinct aldehyde proton signal ($-\text{CHO}$) at ~10.35 ppm [4].
 - Threshold: Integration of the 10.35 ppm peak > 1% relative to the 4.72 ppm peak indicates significant degradation; purification (recrystallization) is required.

Handling & Safety

Acute Hazards

- Health: Harmful if swallowed or inhaled.[2][3] Causes serious eye irritation (H319).
- Chemical Incompatibility: Reacts violently with acid chlorides, acid anhydrides, and strong oxidizing agents.
- Thermal Decomposition: Heating to decomposition releases toxic Hydrogen Bromide (HBr) gas and Carbon Monoxide.

Spill Management

- Evacuate: Remove ignition sources.
- PPE: Wear nitrile gloves, safety goggles, and a P95 dust mask.
- Containment: Do not dry sweep. Dampen with water to avoid dust generation, then sweep into a chemical waste container.
- Neutralization: Wipe the surface with a dilute sodium bicarbonate solution to neutralize any potential acidic residues (HBr).

References

- Karunakaran, K. (2002). Structure-Reactivity Correlation in the Oxidation of Substituted Benzyl Alcohols. Journal of Chemical Research. [Link](#)
- Sigma-Aldrich. (2025). Safety Data Sheet: **2-Bromobenzyl alcohol**. Merck KGaA. [Link](#)
- National Institute of Advanced Industrial Science and Technology (AIST). (2024).[4][5][6] ¹H NMR Spectrum of **2-Bromobenzyl alcohol**. SDBS Web. [Link](#)
- ChemicalBook. (2024). 2-Bromobenzaldehyde NMR Spectrum and Shifts. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. beta.lakeland.edu [beta.lakeland.edu]
- 3. CAS 18982-54-2: 2-Bromobenzyl alcohol | CymitQuimica [cymitquimica.com]
- 4. 2-Bromobenzaldehyde(6630-33-7) ¹H NMR spectrum [chemicalbook.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. 2-Bromobenzyl alcohol(18982-54-2) ¹H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Stability, Storage, and Handling of 2-Bromobenzyl Alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097588/docs#technical-guide-stability-storage-and-handling-of-2-bromobenzyl-alcohol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)